

# Application of Desoxycarbadox-D3 in Food Safety Studies: A Comprehensive Guide

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## Compound of Interest

Compound Name: Desoxycarbadox-D3

Cat. No.: B590568

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## Introduction

**Desoxycarbadox-D3** is the deuterated stable isotope-labeled internal standard for Desoxycarbadox (DCBX). Desoxycarbadox is a principal and toxicologically significant metabolite of the veterinary drug Carbadox, an antimicrobial agent previously used in swine production to promote growth and prevent disease.[1][2] Due to the carcinogenic potential of Carbadox and its metabolite Desoxycarbadox, regulatory agencies worldwide have established maximum residue limits (MRLs) or banned the use of Carbadox in food-producing animals.[1][3] Consequently, sensitive and reliable analytical methods are crucial for monitoring Desoxycarbadox residues in food products, particularly pork, to ensure consumer safety. The use of **Desoxycarbadox-D3** as an internal standard is a critical component of these analytical methods, enabling accurate quantification by compensating for matrix effects and variations in sample preparation and instrument response.[2]

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of **Desoxycarbadox-D3** in food safety studies, focusing on the analysis of Desoxycarbadox in swine tissues.

## I. Quantitative Data Summary

The following tables summarize the performance of a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the determination of Desoxycarbadox (DCBX) and other Carbadox-related residues in swine tissues.[4][5][6]

Table 1: Method Detection and Quantification Limits[4][6]

Analyte	Matrix	Limit of Detection (LOD) (µg/kg)	Limit of Quantification (LOQ) (µg/kg)
Desoxycarbadox (DCBX)	Swine Liver & Muscle	0.01 - 0.25	0.02 - 0.5
Quinoxaline-2-carboxylic acid (QCA)	Swine Liver & Muscle	0.01 - 0.25	0.5
3-methyl-quinoxaline-2-carboxylic acid (MQCA)	Swine Liver & Muscle	0.01 - 0.25	0.5

Table 2: Method Accuracy and Precision[4][5]

Analyte	Matrix	Fortification Level (µg/kg)	Recovery (%)	Relative Standard Deviation (RSD%) (Intra-day)	Relative Standard Deviation (RSD%) (Inter-day)
Desoxycarba dox (DCBX)	Swine Liver & Muscle	1.0, 10, 50	79.1 - 91.1	5.0 - 7.4	5.5 - 9.2
Quinoxaline-2-carboxylic acid (QCA)	Swine Liver & Muscle	1.0, 10, 50	79.1 - 91.1	5.0 - 7.4	5.5 - 9.2
3-methyl-quinoxaline-2-carboxylic acid (MQCA)	Swine Liver & Muscle	1.0, 10, 50	79.1 - 91.1	5.0 - 7.4	5.5 - 9.2

## II. Metabolic Pathway of Carbadox

Carbadox undergoes rapid metabolism in swine. The primary metabolic pathway involves the reduction of the N-oxide groups to form Desoxycarbadox.[1][4] Desoxycarbadox is a transient but crucial metabolite to monitor due to its toxicity. It is further metabolized to the less toxic and more persistent marker residue, Quinoxaline-2-carboxylic acid (QCA).[3]



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#### Carbadox Metabolic Pathway

## III. Experimental Protocols

This section details a widely used and validated protocol for the analysis of Desoxycarbadox in swine liver and muscle tissue using **Desoxycarbadox-D3** as an internal standard.[4][7][8]

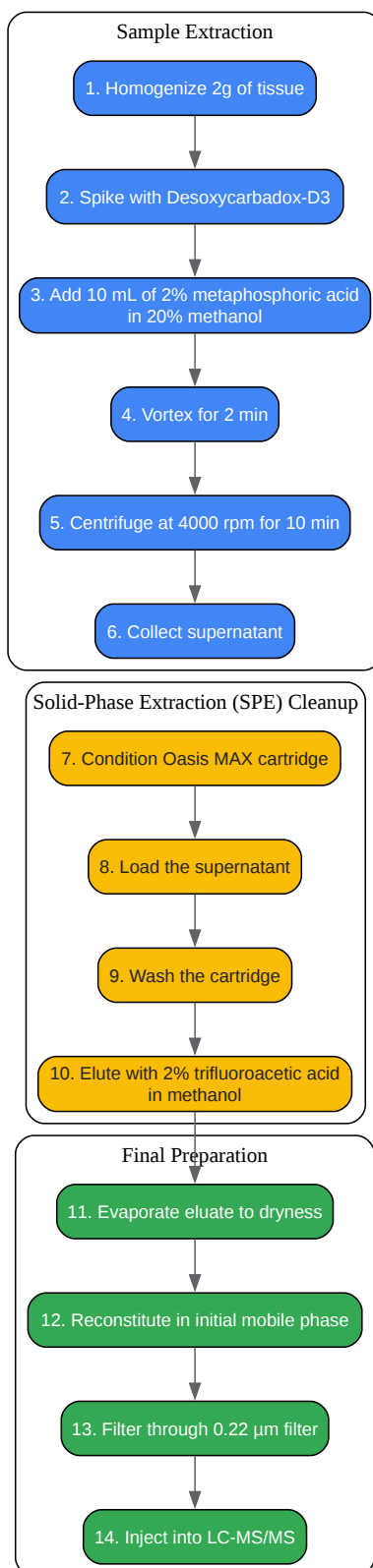
### A. Materials and Reagents

- Desoxycarbadox (DCBX) analytical standard
- **Desoxycarbadox-D3** (DCBX-D3) internal standard solution (e.g., 1 µg/mL in acetonitrile)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Metaphosphoric acid
- Formic acid
- Trifluoroacetic acid
- Water (deionized or Milli-Q)
- Solid-Phase Extraction (SPE) cartridges: Mixed-mode anion-exchange (e.g., Oasis MAX)
- Swine tissue samples (liver, muscle)

## B. Standard Solution Preparation

- **Stock Standard Solutions (1 mg/mL):** Accurately weigh and dissolve Desoxycarbadox in methanol to prepare individual stock solutions.
- **Working Standard Solutions:** Prepare a series of mixed working standard solutions by serially diluting the stock solutions with the initial mobile phase composition.
- **Internal Standard Spiking Solution:** Prepare a working solution of **Desoxycarbadox-D3** at a suitable concentration (e.g., 100 ng/mL) in acetonitrile.

## C. Sample Preparation and Extraction



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